

# What is Bis-aminooxy-PEG2 and its chemical structure

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Compound of Interest

Compound Name: Bis-aminooxy-PEG2

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## An In-depth Technical Guide to Bis-aminooxy-PEG2

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Bis-aminooxy-PEG2**, a homobifunctional crosslinker pivotal in the field of bioconjugation. It details the chemical structure, physicochemical properties, and its application in forming stable oxime bonds for the development of complex biomolecular conjugates.

## **Core Properties of Bis-aminooxy-PEG2**

**Bis-aminooxy-PEG2**, systematically known as O,O'-[1,2-ethanediylbis(oxy-2,1-ethanediyl)]bis-hydroxylamine, is a polyethylene glycol (PEG) derivative containing two terminal aminooxy groups. These groups are highly reactive towards carbonyl moieties (aldehydes and ketones), making this molecule an invaluable tool for covalently linking biomolecules.



Property	Value
Chemical Formula	C6H16N2O4
Molecular Weight	180.2 g/mol [1]
CAS Number	98627-71-5
Appearance	Colorless to light yellow liquid
Solubility	Soluble in Water, DMSO, DMF

### **Chemical Structure**

The structure of **Bis-aminooxy-PEG2** consists of a short PEG chain, which enhances water solubility and biocompatibility, flanked by two aminooxy functional groups.



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Caption: Chemical structure of **Bis-aminooxy-PEG2**.

## **Mechanism of Action: Oxime Ligation**

The primary application of **Bis-aminooxy-PEG2** revolves around a chemoselective reaction known as oxime ligation. The aminooxy groups (-ONH<sub>2</sub>) react specifically with aldehydes or ketones to form a highly stable oxime linkage (-O-N=C-).[2] This reaction is bioorthogonal,



meaning it proceeds efficiently under mild, physiological conditions without interfering with other functional groups present in biological systems.

The formation of an oxime bond is significantly more stable than an imine bond formed from a standard primary amine. If a reducing agent is used during the reaction, a hydroxylamine linkage will be formed instead.[2]

# Experimental Protocol: Bioconjugation via Oxime Ligation

The following is a generalized protocol for the conjugation of a protein (or other biomolecule) containing an aldehyde or ketone group with **Bis-aminooxy-PEG2**.

#### Materials:

- Protein with an accessible aldehyde or ketone group
- Bis-aminooxy-PEG2
- Coupling Buffer (e.g., 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 7.2-7.5)
- Aniline (optional, as a catalyst)
- Desalting column or dialysis tubing for purification

#### Procedure:

- Preparation of Reactants:
  - Dissolve the protein in the coupling buffer to a final concentration of 1-10 mg/mL.
  - Prepare a stock solution of Bis-aminooxy-PEG2 in an appropriate solvent (e.g., DMSO or water) at a concentration that will result in the desired molar excess when added to the protein solution. A 10 to 50-fold molar excess of the PEG linker is common.
- Conjugation Reaction:
  - Add the Bis-aminooxy-PEG2 stock solution to the protein solution.







- If using a catalyst, add aniline to a final concentration of 10-100 mM.
- Incubate the reaction mixture at room temperature or 37°C for 2 to 24 hours. The reaction progress can be monitored by techniques such as SDS-PAGE or mass spectrometry.

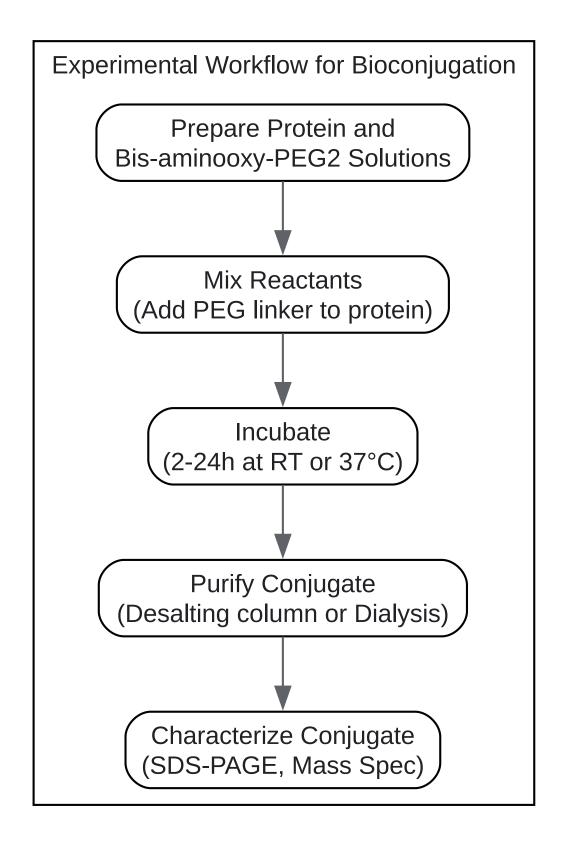
#### Purification:

 Remove the excess, unreacted Bis-aminooxy-PEG2 and catalyst using a desalting column or by dialysis against a suitable buffer.

#### Characterization:

 Confirm the successful conjugation and determine the degree of labeling using methods like SDS-PAGE (which will show a shift in molecular weight), UV-Vis spectroscopy, or mass spectrometry.





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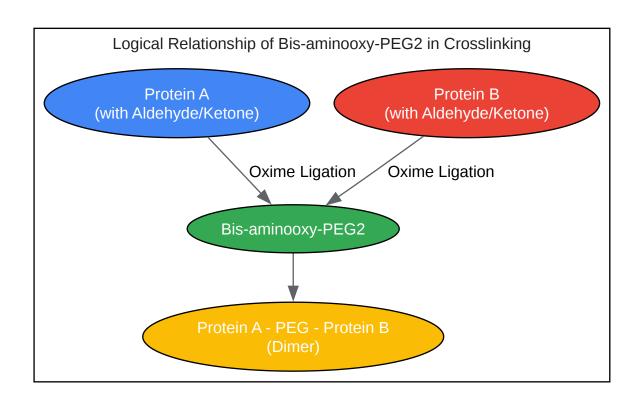
Caption: A typical experimental workflow for bioconjugation.



## **Signaling Pathway and Logical Relationships**

The utility of **Bis-aminooxy-PEG2** lies in its ability to act as a homobifunctional crosslinker. This allows for the creation of various molecular architectures, such as linking two proteins together or creating a protein dimer.





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### References

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